

octacosane vs desert sand thermal energy storage

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Compound Focus: Octacosane

CAS No.: 630-02-4

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Material Comparison at a Glance

The table below summarizes the core properties and characteristics of desert sand and **octacosane** based on the gathered data.

Aspect	Desert Sand (Sensible TES)	n-Octacosane (Latent TES)
Storage Mechanism	Stores heat by increasing temperature (Sensible heat) [1]	Stores heat by melting and solidifying (Latent heat) [1]

| **Key Thermal Properties** | - **Specific Heat Capacity**: ~700-1,000 J/kg·°C [2]

- **Max Operating Temp**: 800-1,000°C [3]
- **Thermal Conductivity**: Varies with composition (Quartz: ~7.7 W/m·K) [2] | - **Melting Point**: ~61.4°C (334.55 K) [4]
- **Latent Heat ($\Delta fusH$)**: ~35.53 kJ/mol (approx. 90 kJ/kg) [4]
- **Thermal Conductivity**: Low (Paraffin range: 0.15-0.30 W/m·K) [5] | | **Advantages** | - **High Temp Stability**: Suitable for high-temperature CSP [6] [3]
- **Extremely Low Cost**: Abundant and inexpensive [6] [2]
- **Non-toxic & Safe**: Inert and non-flammable [2]
- **Dual Function**: Can act as both TES and solar absorber [3] | - **High Storage Density**: High latent heat per unit mass [1]

- **Isothermal Operation:** Melts/solidifies at a near-constant temperature, useful for temperature control [1]
- **Compatibility:** Generally safe and non-corrosive [7] | | **Disadvantages/Challenges** | - **Lower Energy Density:** Requires larger volumes than PCMs [1]
- **Agglomeration:** Can occur at high temperatures (>800°C) [3]
- **Sensible Heat Only:** Temperature drops during discharge [1] | - **Low Thermal Conductivity:** Impedes charge/discharge rates; requires enhancers [5] [7]
- **Supercooling:** Can solidify at temperatures below its freezing point [5]
- **Flammability:** Organic paraffin is flammable, though with a high flash point [7] | | **Key Applications** | - Concentrated Solar Power (CSP) plants [6]
- Fluidized-bed harvesting units [6]
- Packed-bed TES [2]
- Repurposing coal plants for energy storage [8] | - Photovoltaic/Thermal (PV/T) panel cooling and energy storage [1]
- Cold storage for refrigeration and air-conditioning [7]
- Thermal resonators for ambient energy harvesting (similar PCMs) [9] |

Experimental Data and Performance Summary

The following table consolidates key experimental findings and performance metrics from the cited research.

Category	Desert Sand Findings	n-Octacosane Findings
System Performance	In a PV/T panel configuration, a 3-D CFD model showed desert sand provided better heat transfer to the water stream at steady state compared to n-octacosane, leading to a reduction in the volume of TES material needed [1].	In PV/T systems, PCMs like n-octacosane are effective at damping temperature fluctuations of the photovoltaic cell, which can improve efficiency and lifespan [1].
Cycling Stability	Desert sand demonstrates high cyclic stability with "zero mass loss" and can withstand temperatures up to 1000°C without degradation, making it suitable for long-term use [2].	Paraffins like octacosane have shown good stability, with some formulations stable for over 5,000 cycles. A key challenge is maintaining stability in emulsion forms for use as a heat transfer fluid [5] [7].

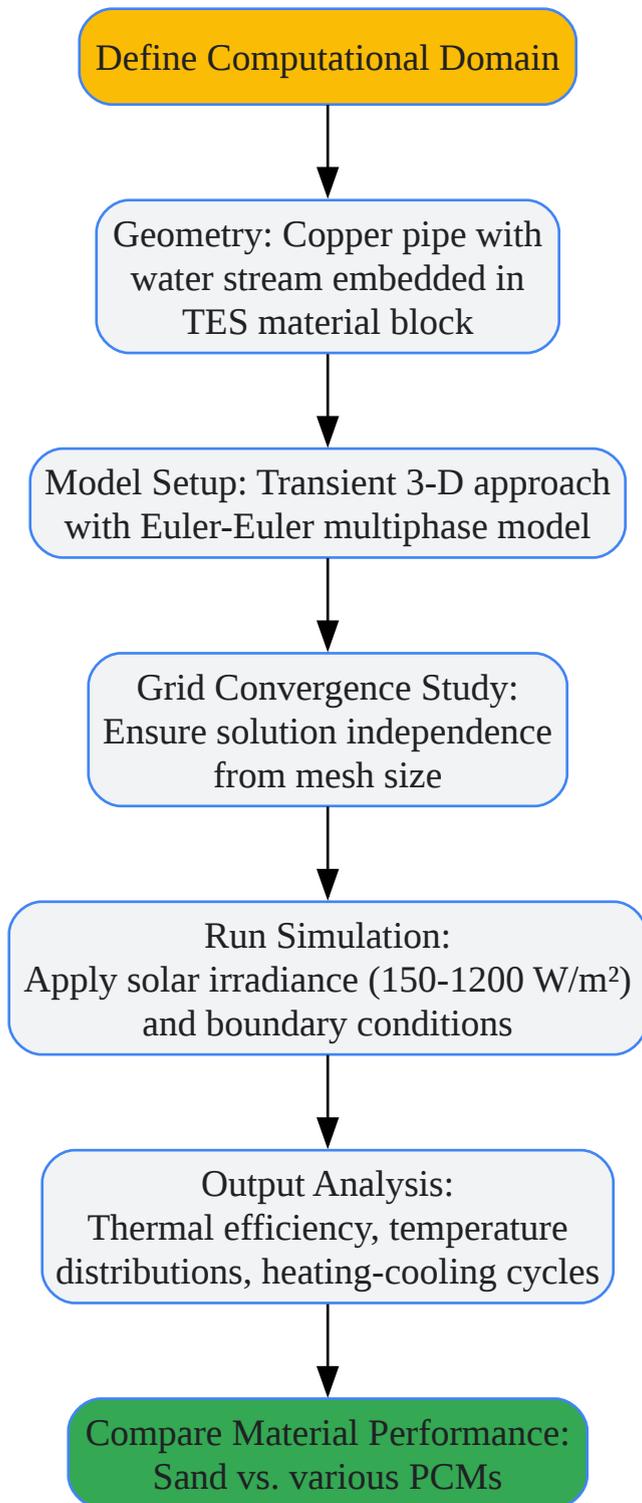
Category	Desert Sand Findings	n-Octacosane Findings
Economic & Scalability	A major advantage is its potential for very low capital cost . Using sand can reduce the Levelized Cost of Energy (LCOE). Scaling storage duration is as simple as adding more sand [6] [8].	While the material itself is relatively cheap, the need for additives to enhance thermal conductivity or prevent supercooling, and the potential for complex encapsulation, can increase system costs [5] [7].

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here is a deeper dive into the experimental methodologies cited.

Computational Fluid Dynamics (CFD) Analysis for PV/T Panels [1]

This protocol is used to simulate and compare the performance of different TES materials in a hybrid photovoltaic/thermal panel system.



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- **Objective:** To compare the thermal performance of desert sand and n-**octacosane** in a PV/T panel using a transient 3-D CFD model [1].

- **Computational Domain:** The model consists of a copper pipe carrying water, embedded in a rectangular block of the TES material (sand or PCM), which is exposed to solar radiation [1].
- **Model & Solver:** A **transient, three-dimensional** approach is used. For systems involving fluidized sand, an **Euler-Euler multiphase model** is employed to treat solid (sand) and gas phases as interpenetrating continua [1] [6].
- **Key Steps:**
 - **Grid Convergence Study:** The computational mesh is refined until the key output variables (temperature, density) become independent of the grid size, ensuring accuracy [1].
 - **Boundary Conditions:** A range of solar irradiance values (from 150 to 1,200 W/m²) is applied to simulate different operating conditions [1].
 - **Output Analysis:** The model outputs thermal efficiency of the system, temperature distributions within the water and TES material, and the dynamics of heating-cooling cycles [1].

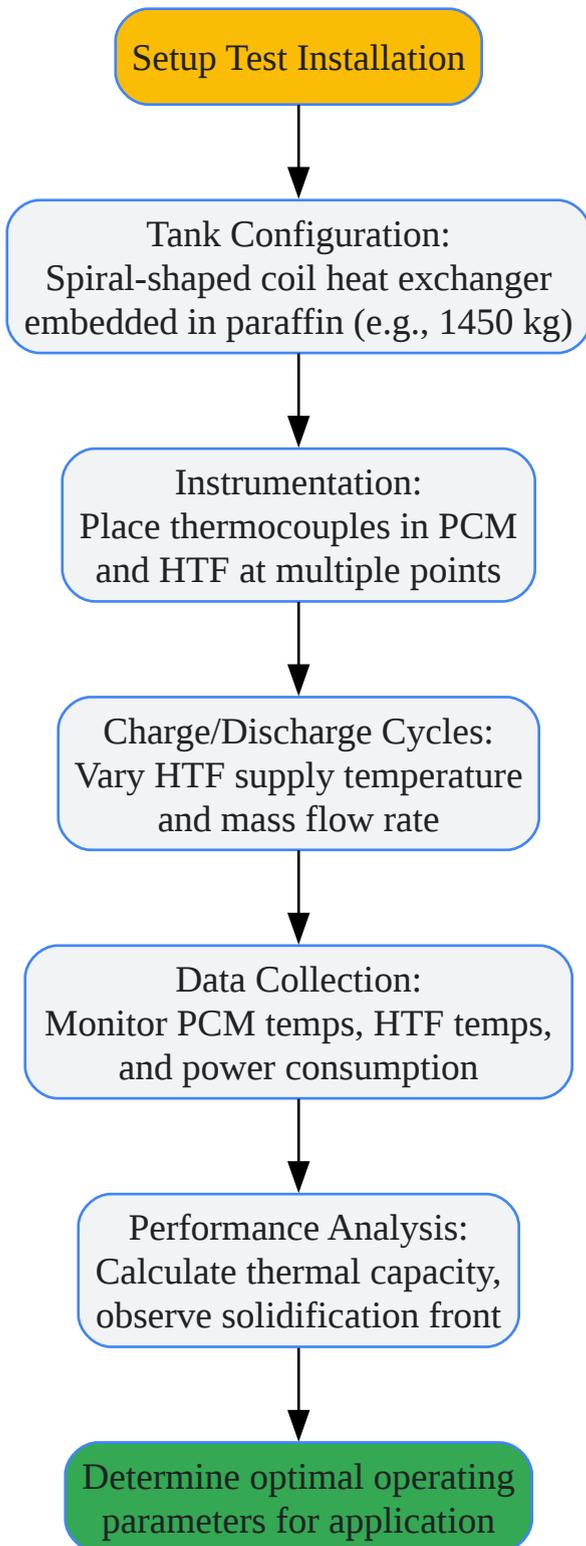
Characterization of Desert Sand as a TES Medium [3]

This methodology outlines the experimental procedures for evaluating the high-temperature suitability of desert sand.

- **Objective:** To characterize the thermal stability, specific heat capacity, and agglomeration tendency of desert sand at high temperatures [3].
- **Material Analysis:**
 - **Chemical Composition:** Techniques like **X-ray Fluorescence (XRF)** and **X-ray Diffraction (XRD)** are used to determine the dominance of quartz and carbonates [3].
 - **Thermal Stability:** Sand samples are heated to high temperatures (e.g., 800-1000°C) and observed for signs of agglomeration or structural change [3].
 - **Spectral Absorptivity:** The absorptivity of the sand is measured before and after thermal cycling to assess its potential as a direct solar absorber in addition to a storage medium [3].

Protocol for Paraffin-Based Cold Storage Tank Testing [7]

This experimental setup is used to evaluate the performance of paraffin-based TES in a large-scale tank.



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- **Objective:** To experimentally analyze the performance of a paraffin-based cold storage tank under various operating conditions [7].

- **System Setup:** A significant amount of paraffin (e.g., 1450 kg) is integrated with a heat exchanger based on **spiral-shaped coils** in counter-current flow [7].
- **Measurement: T-type thermocouples** are placed at multiple locations within the PCM and the heat transfer fluid (HTF) to track temperature dynamics with high accuracy (± 0.15 K) [7].
- **Testing Procedure:** The tank is charged and discharged by varying key parameters:
 - **HTF Supply Temperature:** For cold storage, charging typically uses 1–5°C fluid, while discharging uses 11–15°C fluid [7].
 - **HTF Mass Flow Rate:** Tested over a range (e.g., 2000 to 4000 kg/h) to determine its effect on performance [7].
- **Performance Metrics:** The analysis focuses on the overall **thermal capacity** of the system, **electric power consumption**, and the progression of the solidification front within the PCM [7].

Key Insights for Material Selection

The choice between desert sand and **octacosane** is not a matter of which is better, but which is more suitable for a specific application.

- Choose **Desert Sand** for **large-scale, high-temperature applications** where cost, safety, and durability are the primary drivers. Its excellent performance in CSP and potential for repurposing fossil fuel infrastructure make it a highly economical and scalable option for grid-level energy storage [6] [8].
- Choose **n-Octacosane** (or similar PCMs) for **medium-to-low temperature applications** where maintaining a constant temperature is critical, space is limited, and higher energy density is valued. Its use in PV/T panel temperature control [1] and cold storage for air-conditioning [7] are prime examples.

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